

PQR620: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: PQR620

Cat. No.: B1574294

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Introduction

PQR620 is a potent, selective, and brain-penetrant dual inhibitor of mTORC1 and mTORC2 kinases.[1][2] As a second-generation mTOR inhibitor, it targets the ATP-binding site of the mTOR kinase domain, effectively blocking downstream signaling pathways that are crucial for cell growth, proliferation, and survival.[1][3] This targeted mechanism makes **PQR620** a valuable tool for cancer research and neuroscience, particularly in the study of tumors with aberrant PI3K/AKT/mTOR signaling.[4][5] **PQR620** has demonstrated anti-tumor activity in various cancer cell lines, including lymphomas and non-small cell lung cancer, and has shown potential in neurological disorder models.[4][5][6] These application notes provide detailed protocols for the solubilization and preparation of **PQR620** for use in cell culture experiments.

Data Presentation

Table 1: **PQR620** Physicochemical and Solubility Data

Property	Value	Reference
Molecular Weight	445.47 g/mol	[7]
Formula	C ₂₁ H ₂₅ F ₂ N ₇ O ₂	[7]
CAS Number	1927857-56-4	[7]
Solubility in DMSO	≥ 20 mg/mL (44.89 mM)	[8]
Sparingly soluble: 1-10 mg/mL	[6]	
6.4 mg/mL (14.37 mM) (requires warming)	[7]	
Solubility in Ethanol	Slightly soluble: 0.1-1 mg/mL	[6]
Aqueous Solubility (pH 6.8)	33.7 ± 4.3 µM	[1][9]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[7]
Storage of Solution (in solvent)	-80°C for 2 years; -20°C for 1 year	[7]

Table 2: **PQR620** In Vitro Activity

Parameter	Value	Cell Lines/Assay	Reference
mTOR K _i	10.8 nM	Enzymatic Assay	[6]
PI3K α K _i	4.2 μ M	Enzymatic Assay	[6]
Selectivity (PI3K α /mTOR)	>1000-fold	Enzymatic Binding Assays	[7]
Median IC ₅₀ (Anti-proliferative)	250 nM (72h)	56 lymphoma cell lines	[4]
919 nM	66 cancer cell lines	[6]	
p-AKT (Ser473) Inhibition IC ₅₀	0.2 μ M	A2058 melanoma cells	[7]
p-S6 (Ser235/236) Inhibition IC ₅₀	0.1 μ M	A2058 melanoma cells	[7]
Typical In Vitro Working Concentration	100 nM - 2 μ M	Various cancer cell lines	[4][5]

Experimental Protocols

Protocol 1: Preparation of **PQR620** Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **PQR620** in DMSO.

Materials:

- **PQR620** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)

Procedure:

- Bring the **PQR620** powder and DMSO to room temperature before opening to prevent moisture absorption.
- Calculate the required amount of **PQR620** powder and DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM). For example, to prepare 1 mL of a 10 mM stock solution, dissolve 4.45 mg of **PQR620** in 1 mL of DMSO.
- Aseptically add the calculated amount of **PQR620** powder to a sterile microcentrifuge tube.
- Add the corresponding volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming and/or sonication may be required to aid dissolution, especially for higher concentrations.[\[7\]](#)
- Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term stability.[\[7\]](#)

Note: It is recommended to use freshly opened, anhydrous DMSO, as moisture can reduce the solubility of **PQR620**.[\[8\]](#)

Protocol 2: Preparation of **PQR620** Working Solution for Cell Culture

This protocol details the dilution of the **PQR620** stock solution to the final working concentration in cell culture medium.

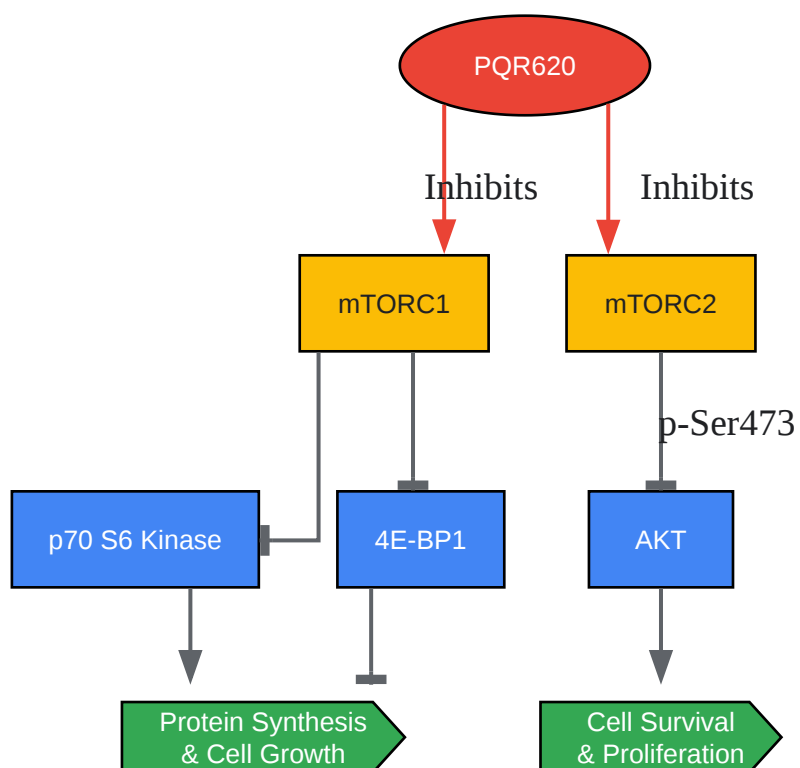
Materials:

- **PQR620** stock solution (from Protocol 1)
- Complete cell culture medium (appropriate for the cell line)
- Sterile pipette tips and tubes

Procedure:

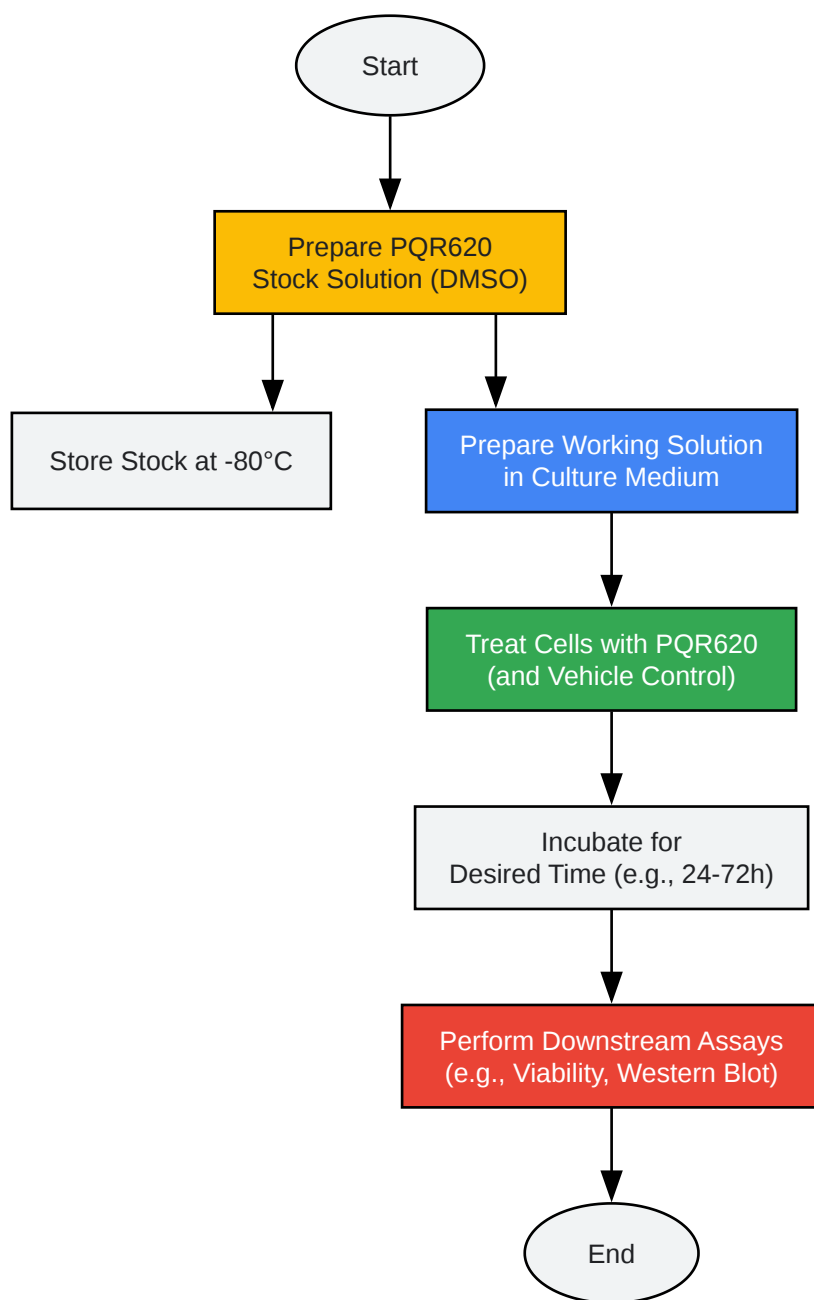
- Thaw a single-use aliquot of the **PQR620** stock solution at room temperature.
- Calculate the volume of stock solution needed to achieve the desired final concentration in the cell culture medium. For example, to prepare 10 mL of medium with a final **PQR620** concentration of 1 μ M from a 10 mM stock, add 1 μ L of the stock solution to 10 mL of medium.
- Perform a serial dilution if necessary to ensure accurate pipetting of small volumes. For instance, first dilute the 10 mM stock 1:10 in sterile DMSO or culture medium to create a 1 mM intermediate stock.
- Add the calculated volume of **PQR620** stock solution to the pre-warmed complete cell culture medium.
- Mix the working solution thoroughly by gentle inversion or pipetting.
- Immediately add the **PQR620**-containing medium to your cell cultures.
- As a control, prepare a vehicle-treated culture by adding the same volume of DMSO (without **PQR620**) to the culture medium. The final DMSO concentration should typically be kept below 0.1% to minimize solvent toxicity.[\[10\]](#)

Mandatory Visualizations



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Caption: **PQR620** inhibits mTORC1 and mTORC2, blocking downstream signaling.



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